

In-Depth Technical Guide: The Antibacterial Spectrum of Carbomycin B

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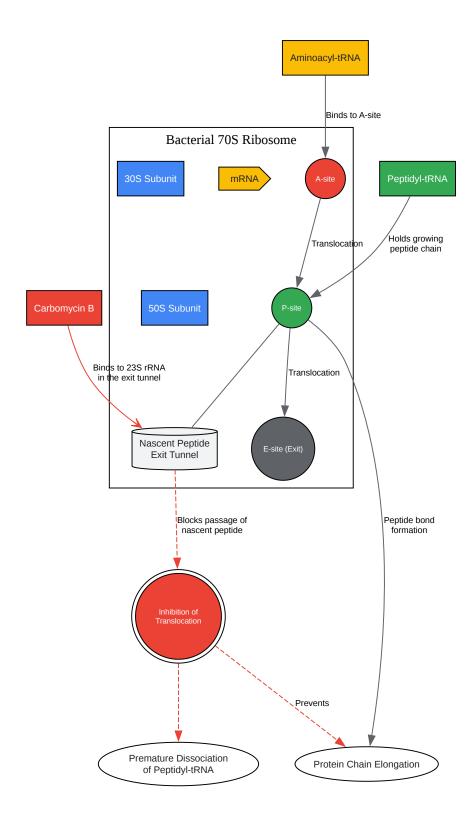
Introduction

Carbomycin B, a member of the macrolide class of antibiotics, is a polyketide synthesized by various Streptomyces species. Like other macrolides, its primary mechanism of action involves the inhibition of bacterial protein synthesis. This technical guide provides a comprehensive overview of the antibacterial spectrum of **Carbomycin B**, including its mechanism of action, methodologies for its assessment, and available data on its activity against a range of bacterial species.

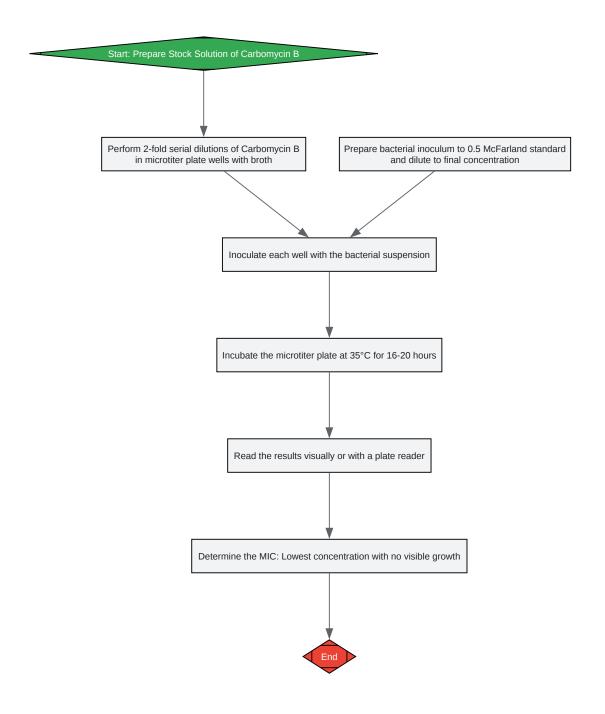
Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Carbomycin B exerts its bacteriostatic effect by targeting the bacterial ribosome, specifically the 50S large subunit. The binding of **Carbomycin B** to the 23S rRNA component of the 50S subunit physically obstructs the nascent peptide exit tunnel. This steric hindrance prevents the elongation of the polypeptide chain beyond a few amino acids, leading to the premature dissociation of peptidyl-tRNA from the ribosome. The accumulation of these truncated peptidyl-tRNAs ultimately halts protein synthesis, thereby inhibiting bacterial growth.









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